

Inter-laboratory comparison of "Benzoic acid, 3-methylphenyl ester" analysis

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Compound of Interest

Compound Name: *Benzoic acid, 3-methylphenyl ester*

Cat. No.: *B355533*

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A Comparative Guide to the Analysis of Benzoic Acid, 3-Methylphenyl Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of established analytical methodologies for **Benzoic acid, 3-methylphenyl ester** (also known as m-tolyl benzoate). While direct inter-laboratory comparison studies for this specific compound are not publicly available, this document summarizes key experimental protocols from existing literature and databases to aid researchers in selecting and implementing appropriate analytical techniques. The information is intended to guide the development and validation of analytical methods for this compound in a research or drug development setting.

Physicochemical Properties

- Molecular Formula: $C_{14}H_{12}O_2$ [1][2]
- Molecular Weight: 212.24 g/mol [1][2][3]
- CAS Number: 614-32-4 [3][4]
- Synonyms: 3-Methylphenyl benzoate, m-cresyl benzoate, Benzoic acid, m-tolyl ester [1][4]

Comparison of Analytical Methods

Two primary chromatographic methods have been documented for the analysis of **Benzoic acid, 3-methylphenyl ester**: Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC). The choice between these methods will depend on the sample matrix, required sensitivity, and available instrumentation.

Parameter	Gas Chromatography (GC)	High-Performance Liquid Chromatography (HPLC)
Principle	Separation based on volatility and interaction with a stationary phase in a gaseous mobile phase.	Separation based on polarity and interaction with a stationary phase in a liquid mobile phase.
Column	Capillary, 5% Phenyl methyl siloxane[1]	Newcrom R1 (Reverse Phase) [4]
Mobile Phase	Inert gas (e.g., Helium, Nitrogen)	Acetonitrile (MeCN), Water, and Phosphoric Acid[4]
Detector	Mass Spectrometry (MS) is commonly used with GC.	UV or Mass Spectrometry (MS). For MS compatibility, phosphoric acid should be replaced with formic acid.[4]
Key Application	Suitable for volatile and thermally stable compounds. [1]	Versatile for a wide range of compounds, including those that are not volatile. Scalable for preparative separation and suitable for pharmacokinetics. [4]

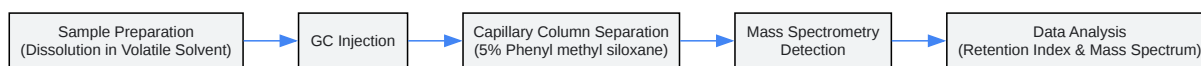
Experimental Protocols

Gas Chromatography (GC)

This method is based on data from the NIST Chemistry WebBook.[1]

- Objective: To separate and identify **Benzoic acid, 3-methylphenyl ester** in a sample.

- Instrumentation: Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Column: Capillary column with a 5% Phenyl methyl siloxane stationary phase.[1]
- Carrier Gas: Inert gas such as helium or nitrogen.
- Temperature Program: A temperature ramp is employed for the separation.[1]
- Injection: A suitable volume of the sample, dissolved in a volatile solvent, is injected into the heated inlet.
- Detection: The eluting compounds are detected by a mass spectrometer, which provides both quantification and structural information.
- Expected Retention Index: Van Den Dool and Kratz Retention Index (non-polar column): 1811.[1]



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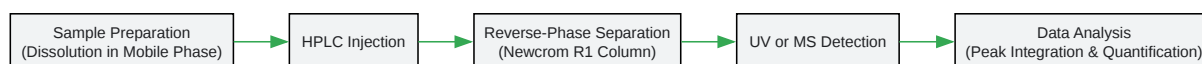
Caption: Gas Chromatography (GC) workflow for the analysis of **Benzoic acid, 3-methylphenyl ester**.

High-Performance Liquid Chromatography (HPLC)

This method is based on information provided by SIELC Technologies.[4]

- Objective: To separate, quantify, and potentially isolate **Benzoic acid, 3-methylphenyl ester**.
- Instrumentation: A standard HPLC or UPLC system with a suitable detector (UV or MS).
- Column: Newcrom R1 reverse-phase column.[4] Smaller 3 μ m particle columns are available for faster UPLC applications.[4]

- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass-Spec (MS) compatible applications, phosphoric acid should be replaced with formic acid.[4]
- Detection: UV detector at a wavelength appropriate for the chromophore or a Mass Spectrometer for higher specificity and sensitivity.
- Applications: This method is scalable and can be used for the isolation of impurities in preparative separation and is also suitable for pharmacokinetic studies.[4]



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Caption: High-Performance Liquid Chromatography (HPLC) workflow for **Benzoic acid, 3-methylphenyl ester** analysis.

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References

1. Benzoic acid, 3-methylphenyl ester [webbook.nist.gov]
2. Benzoic acid, 3-methylphenyl ester [webbook.nist.gov]
3. Substance Registry Services | US EPA [cdxapps.epa.gov]
4. Benzoic acid, 3-methylphenyl ester | SIELC Technologies [sielc.com]
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